

Essential Safety and Disposal Guidelines for DHFR-IN-5

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Compound of Interest

Compound Name: DHFR-IN-5

Cat. No.: B8605542

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and regulatory compliance. This document provides a comprehensive guide to the proper disposal procedures for **DHFR-IN-5**, a potent dihydrofolate reductase (DHFR) inhibitor.

While specific safety data sheets (SDS) and detailed disposal protocols for **DHFR-IN-5** are not readily available in the public domain, its nature as a potent, biologically active compound necessitates a cautious and systematic approach to its disposal. The following procedures are based on established best practices for the management of laboratory chemical waste.

Chemical and Physical Properties

DHFR-IN-5, also known as compound p218, is a potent and orally active inhibitor of dihydrofolate reductase (DHFR)[1][2]. It has demonstrated anti-malarial activity and is intended for research use only[1][2].

Property	Data	Reference
CAS Number	1142407-81-5	[2]
Molecular Formula	C20H23N5O2	Inferred from structure
Ki value (quadruple mutant P. falciparum DHFR)	0.54 nM	[1][2]
IC50 (wild-type P. falciparum)	4.6 nM	[1][2]
IC50 (quadruple mutant P. falciparum)	56 nM	[1][2]
Oral Bioavailability (in rats)	46.3%	[1][2]
Half-life (in rats)	7.3 hours	[1][2]

Experimental Protocols: General Chemical Waste Disposal

The disposal of **DHFR-IN-5** should follow the general protocols for chemical laboratory waste. These steps are designed to ensure safety and compliance with environmental regulations[3][4][5][6][7].

1. Identification and Classification:

- Treat all waste containing **DHFR-IN-5** as hazardous chemical waste due to its biological potency and the lack of specific safety data.
- This includes pure compound, solutions, contaminated personal protective equipment (PPE), and any materials used for spill cleanup.

2. Segregation:

- Do not mix **DHFR-IN-5** waste with other waste streams unless compatibility is confirmed.
- Keep solid and liquid waste in separate, clearly designated containers.

3. Packaging and Labeling:

- Use appropriate, leak-proof containers compatible with the chemical nature of the waste.
- Label all waste containers clearly with "Hazardous Waste," the full chemical name ("**DHFR-IN-5**"), and the approximate concentration and quantity.

4. Storage:

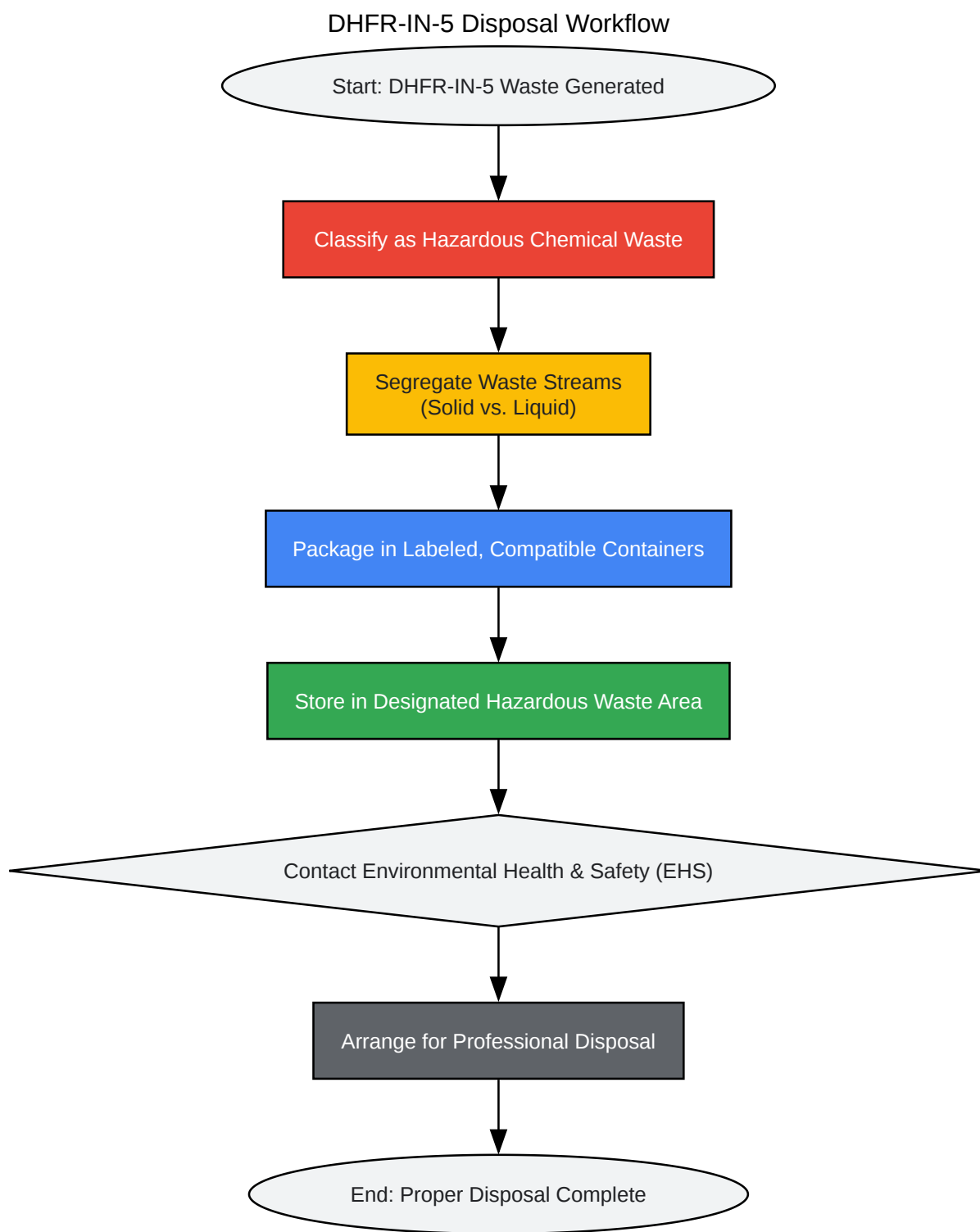
- Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Ensure that the storage area is designed to contain any potential spills.

5. Disposal:

- All hazardous chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor[3][6].
- Do not dispose of **DHFR-IN-5** down the drain or in the regular trash[4][7].

Logical Workflow for DHFR-IN-5 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **DHFR-IN-5**.



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Caption: Logical workflow for the safe disposal of **DHFR-IN-5**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **DHFR-IN-5**, thereby building a culture of safety and trust within the research community. Always consult your institution's specific waste management guidelines and EHS department for further clarification.

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